

# Barium Dichromate: Key Information & Synthesis

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## Compound Focus: Barium dichromate

CAS No.: 10031-16-0

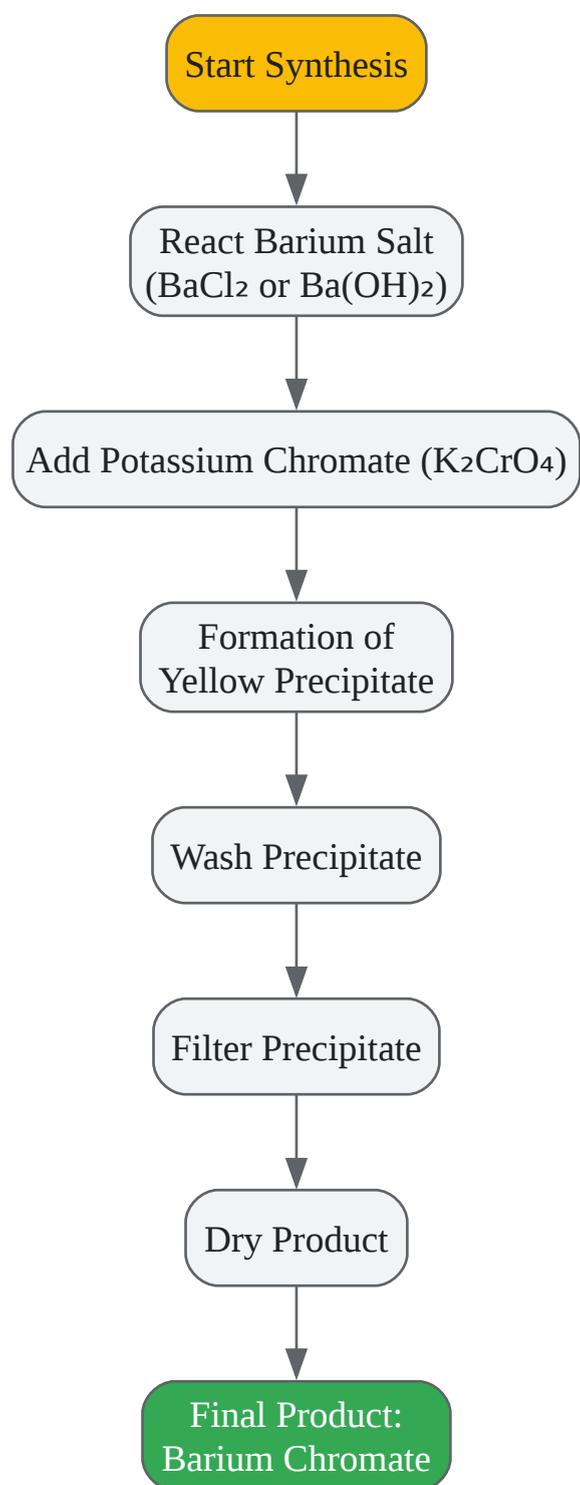
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The core information available pertains to the compound's primary use as an oxidizing agent. The table below summarizes the key properties and synthesis method.

Property	Description
Chemical Formula	BaCr <sub>2</sub> O <sub>7</sub> [1]
Primary Application	Mild oxidizing agent for converting primary & secondary alcohols to carbonyl compounds (aldehydes & ketones) in non-aqueous, polar aprotic media [1].
Key Reaction	Oxidation of alcohols to corresponding aldehydes and ketones [1].
Reaction Condition	Non-aqueous polar aprotic media [1].
Key Advantage	Selective oxidation; <b>over-oxidation</b> of primary alcohols to acids does not occur [1].
Synthesis Method	Can be prepared by reacting <b>barium hydroxide</b> or <b>barium chloride</b> with <b>potassium chromate</b> [2].

The following diagram illustrates the typical workflow for the synthesis of barium chromate (a related compound), which can be adapted for **barium dichromate** preparation.



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## Frequently Asked Questions

- **What is the main application of barium dichromate in organic synthesis?** It is primarily used as a **mild reagent** for the selective oxidation of primary and secondary alcohols to their corresponding aldehydes and ketones. A key advantage is that it prevents over-oxidation, meaning primary alcohols stop at the aldehyde stage [1].
- **What reaction conditions are required for oxidations using barium dichromate?** The oxidation reactions are typically carried out in **non-aqueous polar aprotic media** [1].
- **How is barium chromate (a related compound) synthesized?** It can be synthesized by reacting a soluble barium salt like **barium chloride (BaCl<sub>2</sub>)** or **barium hydroxide (Ba(OH)<sub>2</sub>)** with **potassium chromate (K<sub>2</sub>CrO<sub>4</sub>)**, resulting in a yellow precipitate. This precipitate is then washed, filtered, and dried [2].
- **What are the important safety considerations when handling barium chromate/dichromate?** Barium chromate is **toxic** and a recognized carcinogen, especially if pulverized and inhaled. It is also an oxidizing agent. Always consult the relevant Safety Data Sheet (SDS) before handling and use appropriate personal protective equipment (PPE) [2].

## Guidance for Finding Characterization Techniques

The search results lack specific details on characterization techniques for **barium dichromate**. To build a complete troubleshooting guide, you will need to consult more specialized sources. Here are some suggestions:

- **Consult Specialized Databases:** Techniques for characterizing compounds like **barium dichromate** are often detailed in **scientific journals and patents**. Use databases like SciFinder, Reaxys, or the USPTO database for in-depth procedures.
- **Review Analytical Chemistry Texts:** Standard techniques for inorganic compound analysis include:
  - **X-ray Diffraction (XRD)** for crystal structure.
  - **Spectroscopic Methods** like FTIR or Raman spectroscopy.
  - **Thermogravimetric Analysis (TGA)** for thermal stability and decomposition profiles.

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## References

1. [BaCr2O7], a mild reagent for oxidation of... | CoLab Barium dichromate [colab.ws]
2. Barium chromate - Wikipedia [en.wikipedia.org]

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